

Purity standards and typical appearance of 6-Bromobenzo[d]thiazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromobenzo[d]thiazole

Cat. No.: B1273717

[Get Quote](#)

An In-Depth Technical Guide to the Purity Standards and Typical Appearance of 6-Bromobenzo[d]thiazole

For researchers, scientists, and professionals in drug development, understanding the purity and physical characteristics of chemical reagents is paramount for ensuring the reliability and reproducibility of experimental results. This guide provides a comprehensive overview of the typical purity standards, appearance, and analytical methodologies for 6-

Bromobenzo[d]thiazole (CAS No: 53218-26-1), a key building block in medicinal chemistry and organic synthesis.^{[1][2]}

Physicochemical Properties and Purity

6-Bromobenzo[d]thiazole is a heterocyclic compound commonly utilized in the synthesis of pharmacologically active molecules.^{[1][2][3]} Its quality is defined by a set of physicochemical parameters and a minimum purity level, which are summarized below. Commercial grades of this reagent typically offer a purity of 97% or higher.^[4]

Parameter	Typical Specification	Reference
Chemical Name	6-Bromobenzo[d]thiazole	
CAS Number	53218-26-1	[1][2][4]
Molecular Formula	C ₇ H ₄ BrNS	[2][4]
Molecular Weight	214.09 g/mol	
Typical Purity	≥ 97%	[4]
Appearance	White to Yellow Solid	
Melting Point	52°C	[2]
Storage	Sealed in dry, 2-8°C	

Experimental Protocols for Purity Determination

The determination of purity for **6-Bromobenzo[d]thiazole** and related compounds is typically achieved through chromatographic and spectroscopic techniques. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are standard methods for quantifying the compound and identifying impurities.[5]

High-Performance Liquid Chromatography (HPLC-UV)

HPLC is a robust method for assessing the purity of non-volatile and thermally labile compounds.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (both may contain 0.1% formic acid or trifluoroacetic acid to improve peak shape).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.[5]

- **Detection Wavelength:** Determined by UV-Vis scan of a standard solution; typically in the range of 254-300 nm.
- **Sample Preparation:** A stock solution of **6-Bromobenzo[d]thiazole** is prepared in a suitable solvent like acetonitrile or methanol. This is then diluted to create working standards and test samples.
- **Analysis:** The purity is calculated based on the area percentage of the main peak in the chromatogram.

Gas Chromatography-Mass Spectrometry (GC-MS)

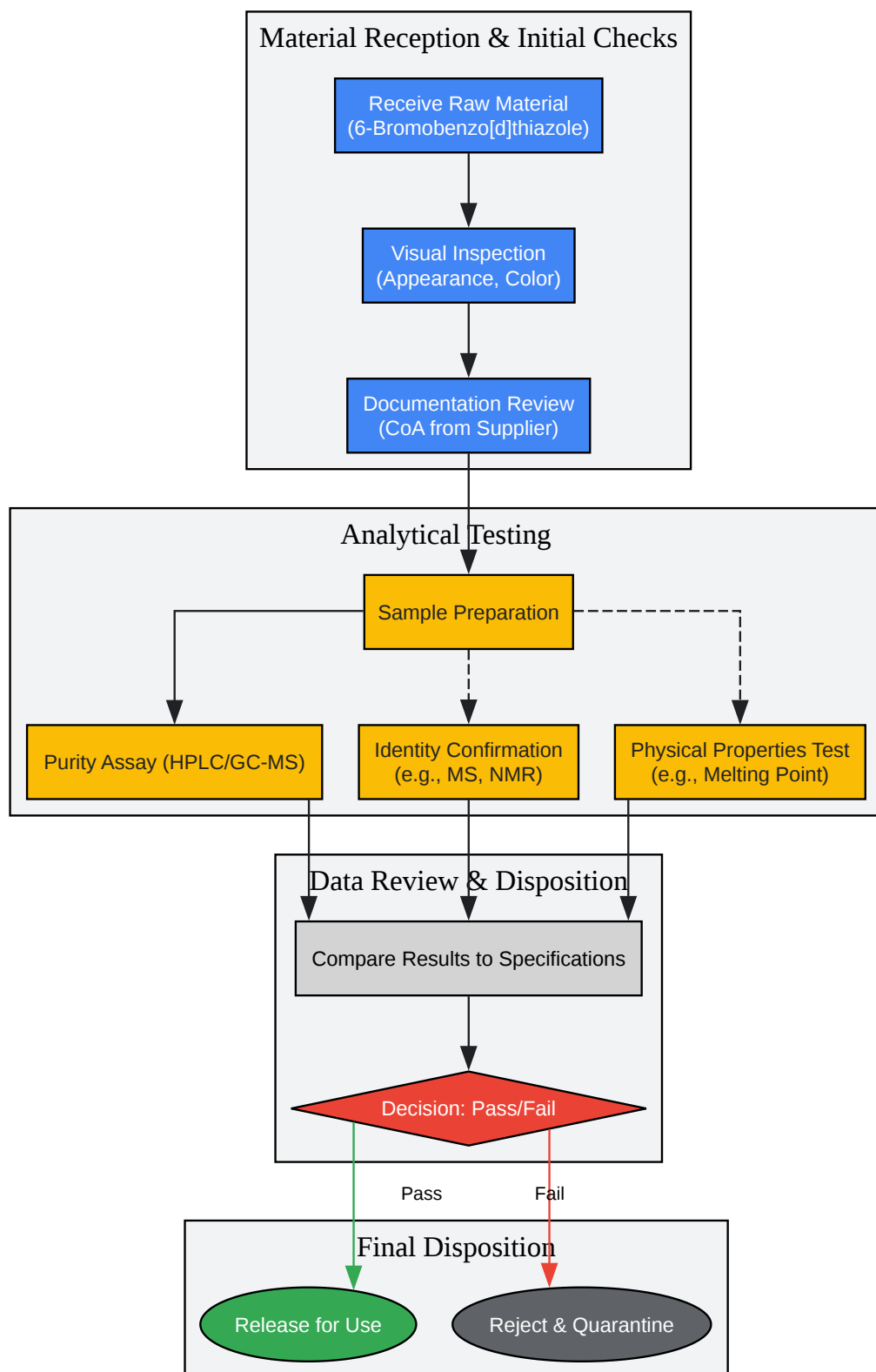
GC-MS is highly effective for volatile compounds and provides structural information for impurity identification.^[5]

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer.
- **Column:** A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
- **Carrier Gas:** Helium at a constant flow rate.
- **Injector Temperature:** 250°C.
- **Oven Temperature Program:**
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 minutes at 280°C.^[5]
- **MS Transfer Line Temperature:** 280°C.^[5]
- **Ion Source Temperature:** 230°C.^[5]
- **Ionization Mode:** Electron Ionization (EI) at 70 eV.^[5]

- **Sample Preparation:** Samples are dissolved in a volatile solvent such as dichloromethane or ethyl acetate.
- **Analysis:** Purity is assessed by the relative area of the primary peak. The mass spectrometer identifies the main component and any co-eluting impurities by their mass fragmentation patterns.

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control and release of **6-Bromobenzo[d]thiazole** in a research or manufacturing environment.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Bromobenzo[d]thiazole_TargetMol [targetmol.com]
- 2. 6-Bromobenzo[d]thiazole | CAS#:53218-26-1 | Chemsrce [chemsrc.com]
- 3. Buy 6-Bromobenzo[d]thiazole-4-carboxylic acid | 1784111-07-4 [smolecule.com]
- 4. 6-Bromobenzo[d]thiazole 97% 53218-26-1 | Chempure [chempure.in]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Purity standards and typical appearance of 6-Bromobenzo[d]thiazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273717#purity-standards-and-typical-appearance-of-6-bromobenzo-d-thiazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com